

Isocarlinoside Solubility: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Isocarlinoside*

Cat. No.: *B1256200*

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Prepared for: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the solubility of **Isocarlinoside**, a di-C-glycosylflavone, in various aqueous and organic solvents. The information contained herein is intended to support research, formulation development, and other scientific endeavors involving this compound.

Introduction to Isocarlinoside

Isocarlinoside, also known as 6-C- α -L-arabinopyranosyl-8-C- β -D-glucopyranosylluteolin, is a naturally occurring flavonoid found in various plant species, including *Lespedeza capitata* and *Glycine max*[1]. As a di-C-glycosylflavone, its structure is characterized by two sugar moieties directly attached to the flavonoid aglycone via carbon-carbon bonds. This structural feature significantly influences its physicochemical properties, including solubility. Understanding the solubility of **Isocarlinoside** is critical for its extraction, purification, formulation, and for conducting in vitro and in vivo studies to explore its biological activities.

Quantitative Solubility Data

The following table summarizes the available quantitative and qualitative solubility data for **Isocarlinoside** and the closely related di-C-glycosylflavone, Vicenin-2. Due to the limited availability of specific quantitative data for **Isocarlinoside**, data for Vicenin-2 is included to provide additional context for researchers working with this class of compounds.

Compound	Solvent	Temperature (°C)	Solubility	Data Type
Isocarlinoside	Dimethyl Sulfoxide (DMSO)	Not Specified	50 mg/mL (86.13 mM)	Quantitative[2]
Water	25	~1 mg/mL (estimated)	Semi-quantitative[3]	
Pyridine	Not Specified	Soluble	Qualitative[4]	
Methanol	Not Specified	Soluble	Qualitative[4]	
Ethanol	Not Specified	Soluble	Qualitative[4]	
Vicenin-2	Methanol	Not Specified	Soluble	Qualitative[3]
Ethanol	Not Specified	Soluble	Qualitative[3]	
Dimethyl Sulfoxide (DMSO)	Not Specified	Soluble	Qualitative[3]	

Note: The solubility in DMSO for **Isocarlinoside** may require ultrasonic assistance for dissolution. The use of hygroscopic DMSO can significantly impact the solubility[2]. The water solubility value is an estimation and should be treated as such.

Experimental Protocol: Determination of Isocarlinoside Solubility using the Shake-Flask Method and HPLC-UV Analysis

The following is a detailed, generalized protocol for determining the solubility of **Isocarlinoside** in a given solvent. This method is based on the widely accepted shake-flask technique followed by quantification using High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV).

Materials and Equipment

- **Isocarlinoside** (solid, high purity)
- Solvents of interest (e.g., water, ethanol, methanol, acetonitrile, DMSO), HPLC grade
- Volumetric flasks
- Analytical balance
- Thermostatically controlled shaker or incubator
- Syringe filters (e.g., 0.22 μm PTFE or PVDF)
- Autosampler vials
- HPLC system equipped with a UV detector, C18 column, and data acquisition software

Experimental Procedure

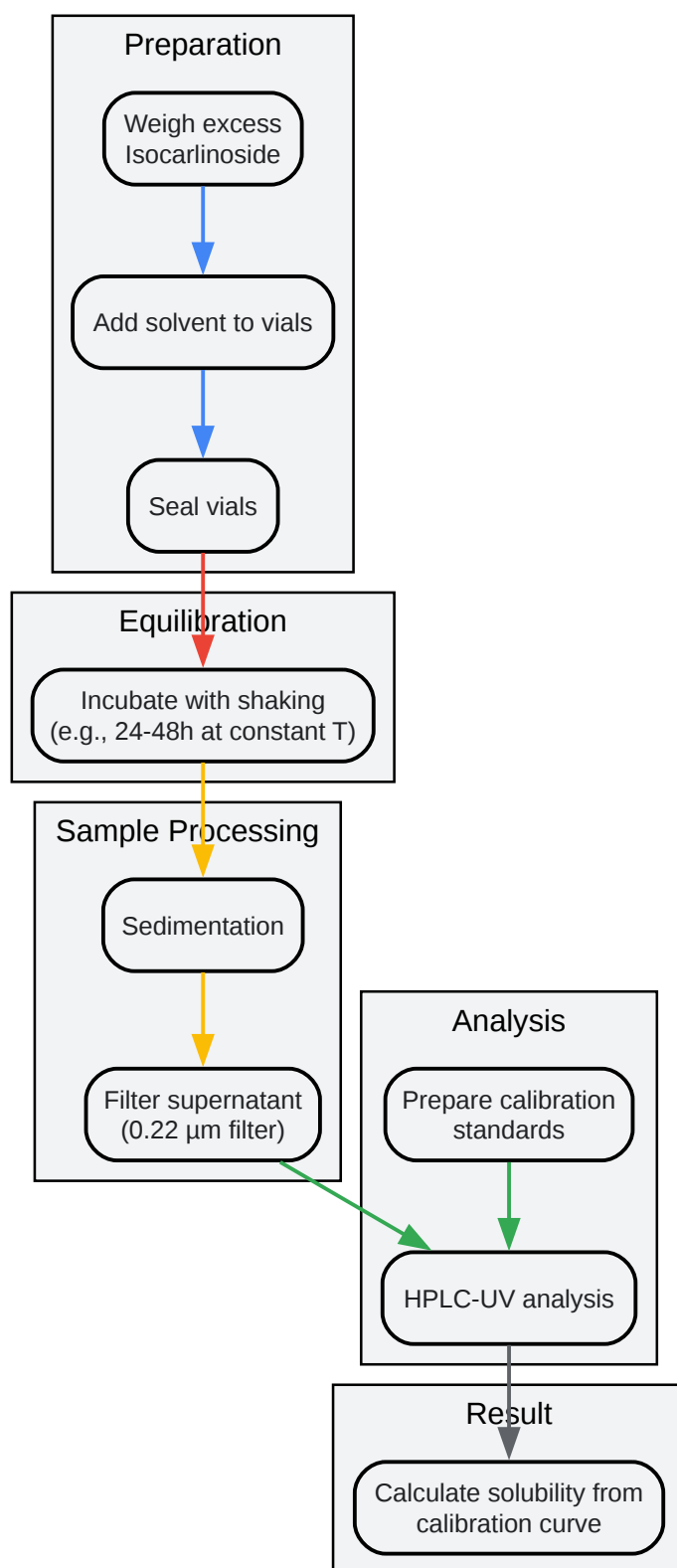
- Preparation of Saturated Solutions:
 - Add an excess amount of solid **Isocarlinoside** to a series of vials, each containing a known volume of the respective solvent. The amount of solid should be sufficient to ensure that a saturated solution is formed and that undissolved solid remains at equilibrium.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C or 37 °C).
 - Agitate the samples for a sufficient period to reach equilibrium. A typical duration is 24-48 hours. It is advisable to perform a preliminary kinetic study to determine the time required to reach equilibrium.
- Sample Filtration:
 - After the equilibration period, allow the vials to stand undisturbed in the temperature-controlled environment for at least 2 hours to allow the excess solid to sediment.
 - Carefully withdraw a sample of the supernatant using a syringe.

- Immediately filter the sample through a 0.22 μm syringe filter into a clean autosampler vial. This step is crucial to remove any undissolved particles.
- Preparation of Calibration Standards:
 - Prepare a stock solution of **Isocarlinoside** of a known concentration in a suitable solvent (e.g., DMSO or methanol).
 - Perform a series of serial dilutions of the stock solution to prepare a set of calibration standards with concentrations that are expected to bracket the solubility of **Isocarlinoside** in the test solvents.
- HPLC-UV Analysis:
 - Set up the HPLC-UV system with an appropriate mobile phase and a C18 column. A gradient elution using a mixture of an aqueous phase (e.g., water with 0.1% formic acid) and an organic phase (e.g., acetonitrile or methanol) is commonly used for flavonoid analysis.
 - Set the UV detector to the wavelength of maximum absorbance for **Isocarlinoside** (typically determined by running a UV scan of a standard solution).
 - Inject the prepared calibration standards to generate a calibration curve by plotting peak area versus concentration.
 - Inject the filtered supernatant samples (appropriately diluted if necessary) and record the peak areas.
- Data Analysis:
 - Using the calibration curve, determine the concentration of **Isocarlinoside** in the filtered supernatant samples.
 - The determined concentration represents the solubility of **Isocarlinoside** in the respective solvent at the specified temperature. Express the solubility in appropriate units (e.g., mg/mL, $\mu\text{g/mL}$, or molarity).

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **Isocarlinoside**.

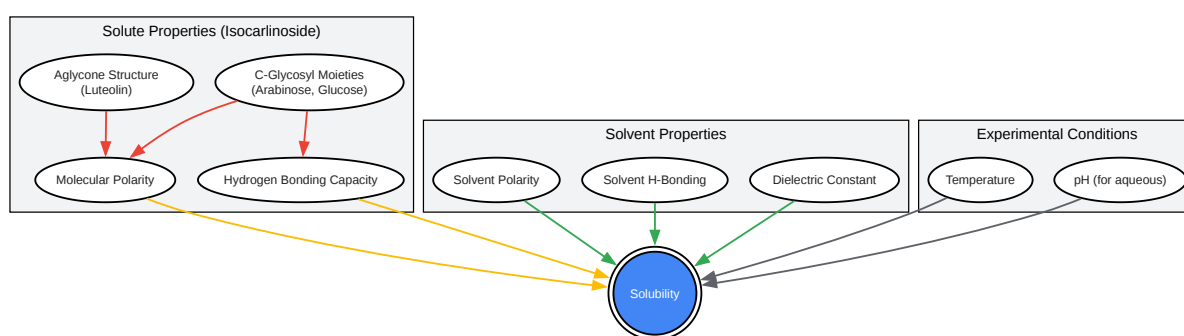


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Caption: Experimental workflow for **Isocarlinoside** solubility determination.

Logical Relationship of Factors Influencing C-Glycosylflavone Solubility

The solubility of C-glycosylflavones like **Isocarlinoside** is a complex interplay of molecular and environmental factors. The following diagram illustrates these relationships.



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Caption: Factors influencing the solubility of C-glycosylflavones.

Conclusion

This technical guide provides a summary of the current knowledge on the solubility of **Isocarlinoside**. While some qualitative and semi-quantitative data are available, there is a clear need for more comprehensive, experimentally determined quantitative solubility data across a wider range of solvents and temperatures. The provided experimental protocol offers a robust framework for researchers to generate such valuable data, which will be instrumental in advancing the scientific understanding and potential applications of this promising natural compound.

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